

Technical Guide: Mass Spectrometry Fragmentation of Tetradecyl Benzoate

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Compound of Interest

Compound Name: Tetradecyl benzoate

CAS No.: 70682-72-3

Cat. No.: B1580876

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Executive Summary

Tetradecyl benzoate (

, MW 318.50 Da) is a lipophilic ester comprised of a benzoic acid moiety and a C14 straight-chain alcohol (myristyl alcohol). In Electron Ionization (EI) mass spectrometry, its spectrum is governed by the stability of the aromatic acyl group. The fragmentation pattern is characterized by a dominant

-cleavage yielding the benzoyl cation (m/z 105) and specific hydrogen rearrangement processes—namely the McLafferty Rearrangement (m/z 122) and the Double Hydrogen Transfer (m/z 123)—which serve as diagnostic indicators for the ester linkage to a long alkyl chain.

Chemical Identity & Properties

- IUPAC Name: **Tetradecyl benzoate**^[1]^[2]
- Synonyms: Myristyl benzoate, Benzoic acid tetradecyl ester

- Molecular Formula:
- Exact Mass: 318.2559 Da
- Structure: Phenyl ring attached to a carbonyl, ester-linked to a 14-carbon saturated alkyl chain.

Experimental Configuration (Standard Protocol)

To reproduce the fragmentation patterns described, the following instrument parameters are recommended. This setup ensures sufficient internal energy deposition for diagnostic rearrangements.

Parameter	Setting	Rationale
Ionization Mode	Electron Ionization (EI)	Hard ionization (70 eV) is required to induce the characteristic fragmentation pathways (NIST library standard).
Electron Energy	70 eV	Standardizes fragmentation efficiency; lower energies (e.g., 20 eV) may suppress critical rearrangements like m/z 122/123.
Source Temp	230°C	Prevents condensation of the high-boiling C14 chain while minimizing thermal degradation.
Transfer Line	280°C	Essential for eluting the lipophilic tetradecyl tail without peak tailing.
Mass Range	40–350 m/z	Captures the molecular ion () and the low-mass aromatic series (m/z 51, 77).

Fragmentation Mechanics & Pathways[3]

The fragmentation of **tetradecyl benzoate** is driven by charge localization on the carbonyl oxygen and the aromatic ring. The pathways below are listed in order of diagnostic importance.

Primary -Cleavage (Formation of Base Peak)

The most abundant ion in the spectrum (Base Peak, 100% relative abundance) is the benzoyl cation at m/z 105.

- Mechanism: Ionization occurs at the carbonyl oxygen. An inductive cleavage (α -cleavage) breaks the bond between the carbonyl carbon and the alkoxy oxygen.
- Result: The charge remains on the resonance-stabilized acylium ion (m/z 105). The tetradecyloxy radical (m/z 141) is lost as a neutral species.
- Diagnostic Value: Confirms the presence of a benzoate headgroup.

The McLafferty Rearrangement (m/z 122)

Because the alkyl chain is long ($n \geq 4$), the molecule undergoes a site-specific hydrogen transfer known as the McLafferty Rearrangement.

- Mechanism: The carbonyl oxygen abstracts a γ -hydrogen from the alkyl chain via a six-membered transition state.[3][4] This is followed by β -cleavage of the C-C bond.[5]
- Result: Formation of the benzoic acid radical cation (m/z 122) at m/z 122 and the expulsion of a neutral alkene (1-tetradecene).
- Significance: This peak distinguishes alkyl benzoates from methyl benzoate (which cannot undergo this rearrangement).

Double Hydrogen Rearrangement (m/z 123)

In long-chain esters like **tetradecyl benzoate**, a second hydrogen transfer often occurs, leading to the protonated benzoic acid ion.

- Mechanism: Following the initial H-transfer, a second hydrogen (often from the
or
position) is transferred to the oxygen containing fragment before separation.^[6]
- Result: A resonance-stabilized ion at m/z 123 (
).
- Observation: In C14 esters, the m/z 123 peak can sometimes exceed the intensity of the m/z 122 peak due to the high flexibility of the long chain facilitating the second transfer.

Secondary Aromatic Fragmentation (m/z 77 & 51)

The benzoyl ion (m/z 105) possesses high internal energy and fragments further.

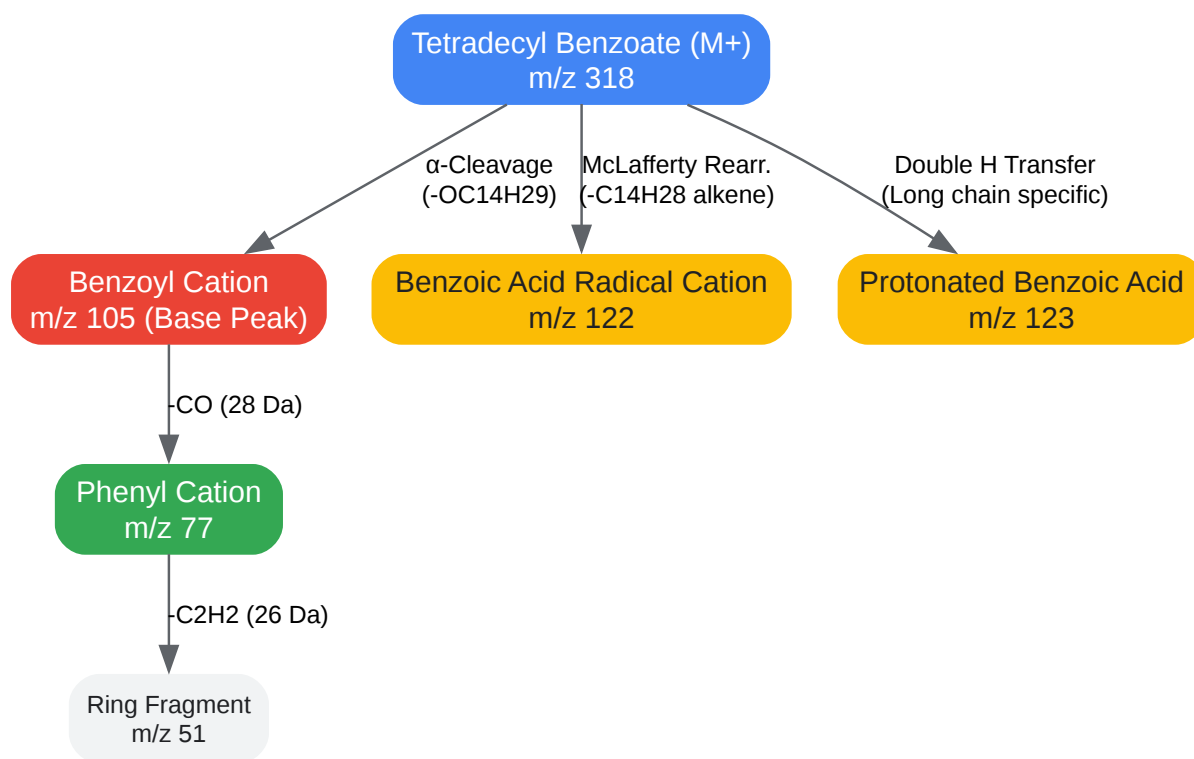
- m/z 77 (
): Loss of neutral carbon monoxide (CO, 28 Da) from the m/z 105 ion yields the phenyl cation.
- m/z 51 (
): Fragmentation of the phenyl ring (loss of acetylene,
) yields this lower mass aromatic marker.

Molecular Ion ()

- m/z 318: The molecular ion is typically weak (<5% abundance) or absent. The long alkyl chain adds degrees of freedom that rapidly dissipate energy, and the facile
 -cleavage dominates the kinetics.

Visualizing the Fragmentation Logic

The following diagram illustrates the causal relationships between the parent molecule and its key fragments.



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Figure 1: Mechanistic flow of **Tetradecyl Benzoate** fragmentation under 70 eV Electron Ionization.

Diagnostic Ion Table

Use this table to validate experimental data against theoretical expectations.

m/z Value	Ion Identity	Formula	Origin/Mechanism	Relative Abundance (Est.)
318	Molecular Ion		Parent molecule	Trace / Weak
123	Protonated Acid		Double H rearrangement	20 - 45%
122	McLafferty Ion		-H transfer + -cleavage	15 - 30%
105	Base Peak		-cleavage (Benzoyl)	100%
77	Phenyl Cation		Loss of CO from m/z 105	40 - 60%
51	Ring Fragment		Ring opening of m/z 77	10 - 20%

Differentiation from Isomers

Tetradecyl benzoate may be isomeric with other esters (e.g., branched alkyl benzoates or phenyl esters of long-chain acids).

- Vs. Phenyl Myristate (): Phenyl esters will show a base peak at m/z 94 (phenol radical cation) or related acyl ions from the chain, rather than the dominant m/z 105.
- Vs. Branched Benzoates: Branched isomers (e.g., isotetradecyl) will show similar aromatic peaks (105, 77) but will exhibit distinct fragmentation within the weak alkyl region (m/z 43, 57, 71 series) and potentially altered ratios of m/z 122/123 due to steric hindrance affecting the rearrangement transition states.

References

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